

Application Notes and Protocols for Handling Moisture-Sensitive Diphenyl Chlorophosphate

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Compound of Interest

Compound Name: *Diphenyl chlorophosphate*

Cat. No.: *B044717*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the proper techniques for handling the moisture-sensitive reagent, **diphenyl chlorophosphate**, in a laboratory setting. Adherence to these protocols is crucial for ensuring experimental success, maintaining reagent integrity, and ensuring personnel safety.

Properties and Hazards of Diphenyl Chlorophosphate

Diphenyl chlorophosphate ((PhO)₂P(O)Cl) is a colorless to light yellow liquid with a pungent odor, widely used as a phosphorylating agent in organic synthesis.^[1] Its high reactivity, which makes it a valuable reagent, also contributes to its primary hazard: extreme sensitivity to moisture.

1.1. Physical and Chemical Properties

A summary of the key physical and chemical properties of **diphenyl chlorophosphate** is presented in Table 1.

Property	Value
CAS Number	2524-64-3
Molecular Formula	C ₁₂ H ₁₀ ClO ₃ P
Molecular Weight	268.63 g/mol
Appearance	Colorless to light yellow liquid[1]
Odor	Pungent[1]
Boiling Point	314-316 °C at 272 mmHg[1]
Density	1.296 g/mL at 25 °C[1]
Solubility	Insoluble in water; decomposes upon contact with water.[1] Soluble in many organic solvents.

1.2. Moisture Sensitivity and Decomposition

Diphenyl chlorophosphate readily reacts with water and atmospheric moisture in a hydrolysis reaction. This reaction leads to the decomposition of the reagent, forming diphenyl phosphate and hydrochloric acid as the initial products. Further condensation reactions can occur, especially at low water concentrations, leading to the formation of pyrophosphates and other polyphosphate species.

The hydrolysis reaction significantly reduces the efficacy of **diphenyl chlorophosphate** as a phosphorylating agent and introduces acidic impurities that can interfere with subsequent reaction steps. Therefore, all handling procedures must be conducted under strictly anhydrous and inert conditions.

1.3. Health and Safety Hazards

Diphenyl chlorophosphate is a corrosive substance that can cause severe skin burns and eye damage.[2] Inhalation of its vapors can cause severe irritation to the respiratory tract. It is also harmful if swallowed. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling this reagent. All manipulations should be performed in a well-ventilated fume hood.

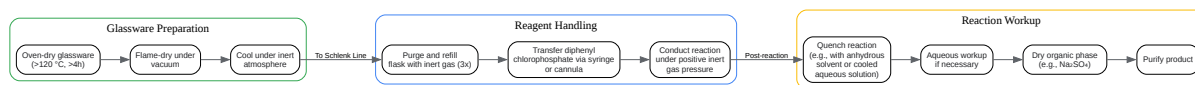
Techniques for Handling Moisture-Sensitive Reagents

Due to its high sensitivity to moisture, **diphenyl chlorophosphate** must be handled using specialized techniques that exclude atmospheric air and moisture. The two primary methods employed are the use of a Schlenk line or a glovebox.

2.1. Schlenk Line Techniques

A Schlenk line is a dual-manifold apparatus that allows for the manipulation of reagents under vacuum or an inert atmosphere (typically nitrogen or argon).

Workflow for Using a Schlenk Line:



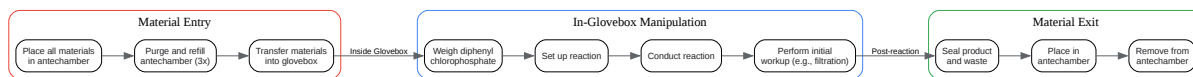
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Caption: Workflow for handling **diphenyl chlorophosphate** using a Schlenk line.

2.2. Glovebox Techniques

A glovebox provides a sealed environment with a continuously purified inert atmosphere, offering a higher level of protection against moisture and oxygen.

Workflow for Using a Glovebox:



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Caption: Workflow for handling **diphenyl chlorophosphate** using a glovebox.

Experimental Protocols

The following are example protocols for common reactions involving **diphenyl chlorophosphate**. These should be adapted as necessary for specific substrates and reaction scales.

3.1. Protocol 1: Phosphorylation of a Primary Alcohol

This protocol describes the phosphorylation of a generic primary alcohol using **diphenyl chlorophosphate**.

Materials:

- **Diphenyl chlorophosphate**
- Primary alcohol
- Anhydrous dichloromethane (DCM)
- Triethylamine (Et₃N), freshly distilled
- Anhydrous sodium sulfate (Na₂SO₄)
- Schlenk flask and other appropriate oven-dried glassware
- Syringes and needles
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Set up a Schlenk flask containing a magnetic stir bar under a positive pressure of inert gas.
- To the flask, add the primary alcohol (1.0 eq) dissolved in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath.
- Add freshly distilled triethylamine (1.2 eq) to the solution.
- Slowly add **diphenyl chlorophosphate** (1.1 eq) dropwise to the reaction mixture via syringe.
- Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or another suitable analytical method.
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

3.2. Protocol 2: Peptide Coupling

This protocol outlines the use of **diphenyl chlorophosphate** as a coupling reagent for the formation of a dipeptide.

Materials:

- N-protected amino acid (e.g., Boc-Ala-OH)
- C-protected amino acid (e.g., H-Leu-OMe)

- **Diphenyl chlorophosphate**
- Anhydrous N,N-dimethylformamide (DMF)
- N-methylmorpholine (NMM), freshly distilled
- Anhydrous sodium sulfate (Na_2SO_4)
- Schlenk flask and other appropriate oven-dried glassware
- Syringes and needles
- Inert gas supply (Nitrogen or Argon)

Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve the N-protected amino acid (1.0 eq) in anhydrous DMF.
- Cool the solution to $-15\text{ }^{\circ}\text{C}$.
- Add freshly distilled N-methylmorpholine (1.0 eq).
- Slowly add **diphenyl chlorophosphate** (1.0 eq) and stir the mixture for 2 minutes.
- In a separate flask, dissolve the C-protected amino acid (1.0 eq) in anhydrous DMF and add N-methylmorpholine (1.0 eq).
- Add the solution of the C-protected amino acid to the activated N-protected amino acid solution.
- Allow the reaction mixture to stir at $-15\text{ }^{\circ}\text{C}$ for 1 hour and then at room temperature for 3 hours.
- Monitor the reaction by TLC.
- After completion, pour the reaction mixture into cold water and extract with ethyl acetate.

- Wash the combined organic layers with saturated aqueous sodium bicarbonate, water, and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and evaporate the solvent.
- Purify the dipeptide by crystallization or column chromatography.

Analytical Methods for Monitoring Decomposition

The stability of **diphenyl chlorophosphate** and the progress of its reactions can be monitored by several analytical techniques.

Analytical Technique	Information Obtained	Sample Preparation
³¹ P NMR Spectroscopy	Direct observation of the phosphorus-containing species. Diphenyl chlorophosphate has a characteristic chemical shift. The appearance of new peaks indicates the formation of diphenyl phosphate and pyrophosphate species.	A small aliquot of the reaction mixture is diluted in a deuterated solvent in an NMR tube under an inert atmosphere.
Gas Chromatography-Mass Spectrometry (GC-MS)	Separation and identification of volatile components. Can be used to detect the presence of unreacted diphenyl chlorophosphate and potentially some decomposition products after derivatization.	An aliquot of the reaction mixture is quenched and may require derivatization before injection.
High-Performance Liquid Chromatography (HPLC)	Separation of non-volatile components. Useful for monitoring the disappearance of the starting material and the appearance of the product in phosphorylation reactions.	A small sample of the reaction mixture is quenched, diluted, and filtered before injection.
Fourier-Transform Infrared (FTIR) Spectroscopy	Can be used to monitor the disappearance of the P-Cl bond and the appearance of P-O-C or P-O-H bonds.	A sample can be analyzed neat between salt plates or as a solution in a suitable solvent.

Quenching, Workup, and Disposal

5.1. Quenching and Workup

Reactions involving **diphenyl chlorophosphate** must be carefully quenched to neutralize any unreacted reagent and acidic byproducts.

- **Quenching:** Slowly add a saturated aqueous solution of a weak base, such as sodium bicarbonate, to the cooled reaction mixture. For strictly anhydrous workups, a solution of an amine in an organic solvent can be used.
- **Workup:** Standard aqueous workup procedures can then be followed, typically involving extraction with an organic solvent, washing with brine, and drying over an anhydrous salt.

5.2. Disposal

Diphenyl chlorophosphate and any contaminated materials should be treated as hazardous waste.

- **Unused Reagent:** Small amounts of unused **diphenyl chlorophosphate** can be slowly and carefully added to a stirred solution of sodium bicarbonate in a fume hood to hydrolyze it before disposal.
- **Contaminated Glassware and Materials:** Rinse contaminated glassware with a suitable organic solvent (e.g., acetone). The solvent washings should be collected as hazardous waste. Solid materials such as silica gel from chromatography should also be disposed of as hazardous waste.
- **Waste Disposal:** All waste containing **diphenyl chlorophosphate** or its byproducts must be disposed of according to local and institutional regulations for hazardous chemical waste.^[2]

By following these detailed application notes and protocols, researchers can safely and effectively handle moisture-sensitive **diphenyl chlorophosphate**, leading to more reliable and reproducible experimental outcomes.

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